

A Technical Guide to Carbazole Nomenclature and Structure Elucidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Carbazate
Cat. No.:	B1233558

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the nomenclature and structure elucidation of **carbazates**. **Carbazates**, esters of carbazic acid, are a unique class of compounds with growing interest in medicinal chemistry and organic synthesis. This document outlines the systematic naming conventions according to IUPAC rules, details modern spectroscopic and crystallographic techniques for their structural characterization, and provides key experimental protocols.

Carbazate Nomenclature

The systematic naming of **carbazates** follows the nomenclature of carboxylic acid derivatives, with carbazic acid as the parent structure.

Carbazic Acid: The Parent Compound

According to IUPAC rule C-984, the name "carbazic acid" is retained for the compound $\text{H}_2\text{N}-\text{NH}-\text{COOH}$. The numbering of the atoms in carbazic acid is as follows:

Numbering of Carbazic Acid

Naming Carbazates (Esters of Carbazic Acid)

Carbazates are named as esters of carbazic acid. The name of the alkyl or aryl group attached to the oxygen atom is stated first, followed by the word "**carbazate**".

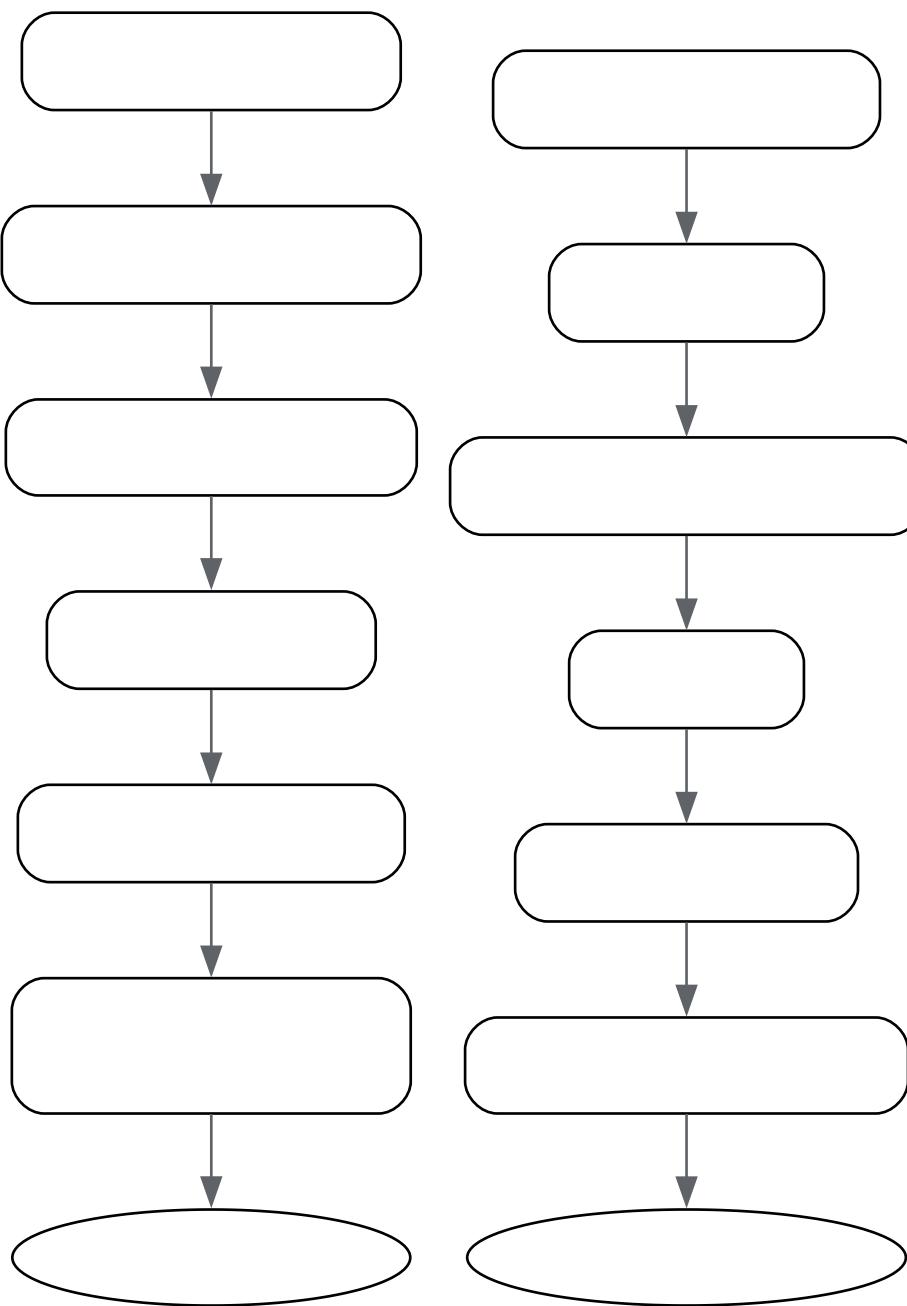
- Example: $\text{CH}_3\text{-O-CO-NH-NH}_2$ is named methyl **carbazate**.
- Example: $\text{C}_2\text{H}_5\text{-O-CO-NH-NH}_2$ is named ethyl **carbazate**.[\[1\]](#)

Substituted Carbazates

Substituents on the nitrogen atoms are indicated by locants N (for the nitrogen attached to the carbonyl group, position 2) or N' (for the terminal nitrogen, position 3). If the position is unambiguous, a numerical locant may be used.

- Example: $\text{C}_2\text{H}_5\text{-O-CO-N}(\text{CH}_3)\text{-NH}_2$ is named ethyl N-methyl**carbazate** or ethyl 2-methyl**carbazate**.
- Example: $\text{C}_2\text{H}_5\text{-O-CO-NH-NH}(\text{C}_6\text{H}_5)$ is named ethyl N'-phenyl**carbazate** or ethyl 3-phenyl**carbazate**.

The naming convention for esters is to first name the alkyl group from the alcohol and then the carboxylate.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl carbazate CAS#: 4114-31-2 [amp.chemicalbook.com]
- 2. oit.edu [oit.edu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Esters [chem.ucalgary.ca]
- 5. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [A Technical Guide to Carbazate Nomenclature and Structure Elucidation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233558#carbazate-nomenclature-and-structure-elucidation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com